

# addressing pressure increase during $^{68}\text{Zn}$ solution irradiation

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## Compound of Interest

Compound Name:  $^{68}\text{Zn}$

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## Technical Support Center: $^{68}\text{Zn}$ Solution Irradiation

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering pressure increases during the irradiation of  $^{68}\text{Zn}$  solutions for  $^{68}\text{Ga}$  production.

## Frequently Asked Questions (FAQs)

Q1: What is the primary cause of pressure increase during the irradiation of a  $^{68}\text{Zn}$  aqueous solution?

A1: The primary cause of pressure increase is the radiolysis of water in the target solution. The high-energy proton beam deposits energy in the water, leading to the decomposition of water molecules into various radical species. These radicals can then recombine to form gaseous hydrogen ( $\text{H}_2$ ) and oxygen ( $\text{O}_2$ ), which build up in the sealed target chamber, causing the pressure to rise.

Q2: Why is a pressure increase a concern during irradiation?

A2: An excessive pressure increase within the sealed target can pose a significant safety risk. It can lead to the rupture of the target foils, resulting in the loss of valuable enriched  $^{68}\text{Zn}$  target material, contamination of the cyclotron, and potential release of radioactivity. A stable and controlled pressure is crucial for a safe and efficient production run.

Q3: How does the choice of the zinc salt affect pressure buildup?

A3: The choice of the zinc salt has a significant impact on pressure buildup. Using **[68Zn]**Zn(NO<sub>3</sub>)<sub>2</sub> (zinc nitrate) is preferred over **[68Zn]**ZnCl<sub>2</sub> (zinc chloride).[1] Nitrate ions (NO<sub>3</sub><sup>-</sup>) act as radical scavengers, reacting with the free radicals produced during water radiolysis. This scavenging action suppresses the formation of hydrogen and oxygen gas, thereby mitigating the pressure increase.[2] Irradiating zinc chloride solutions has been found to lead to a significant pressure buildup of hydrogen and oxygen.[1]

Q4: What is the role of nitric acid in the target solution?

A4: Dilute nitric acid is a crucial component of the target solution for several reasons:

- pH Control: It helps to maintain an acidic pH, which can prevent the precipitation of zinc hydroxide.[3]
- Radiolysis Suppression: Similar to the nitrate salt, the nitric acid contributes to the scavenging of free radicals, further reducing gas production.[4]
- Improved Yield: Optimizing the nitric acid concentration has been shown to improve the production yield of <sup>68</sup>Ga, especially at higher beam currents and longer irradiation times.[5]  
[6]

Q5: What is a typical pressure limit for a liquid target during irradiation?

A5: The pressure limit is highly dependent on the specific design and materials of the liquid target system. However, as a reference, some studies have reported maintaining the in-target pressure below 100 psi during a 30-minute irradiation at 20 μA. It is crucial to consult the manufacturer's specifications for your particular target system and establish a safe operating pressure limit.

## Troubleshooting Guide: High-Pressure Events

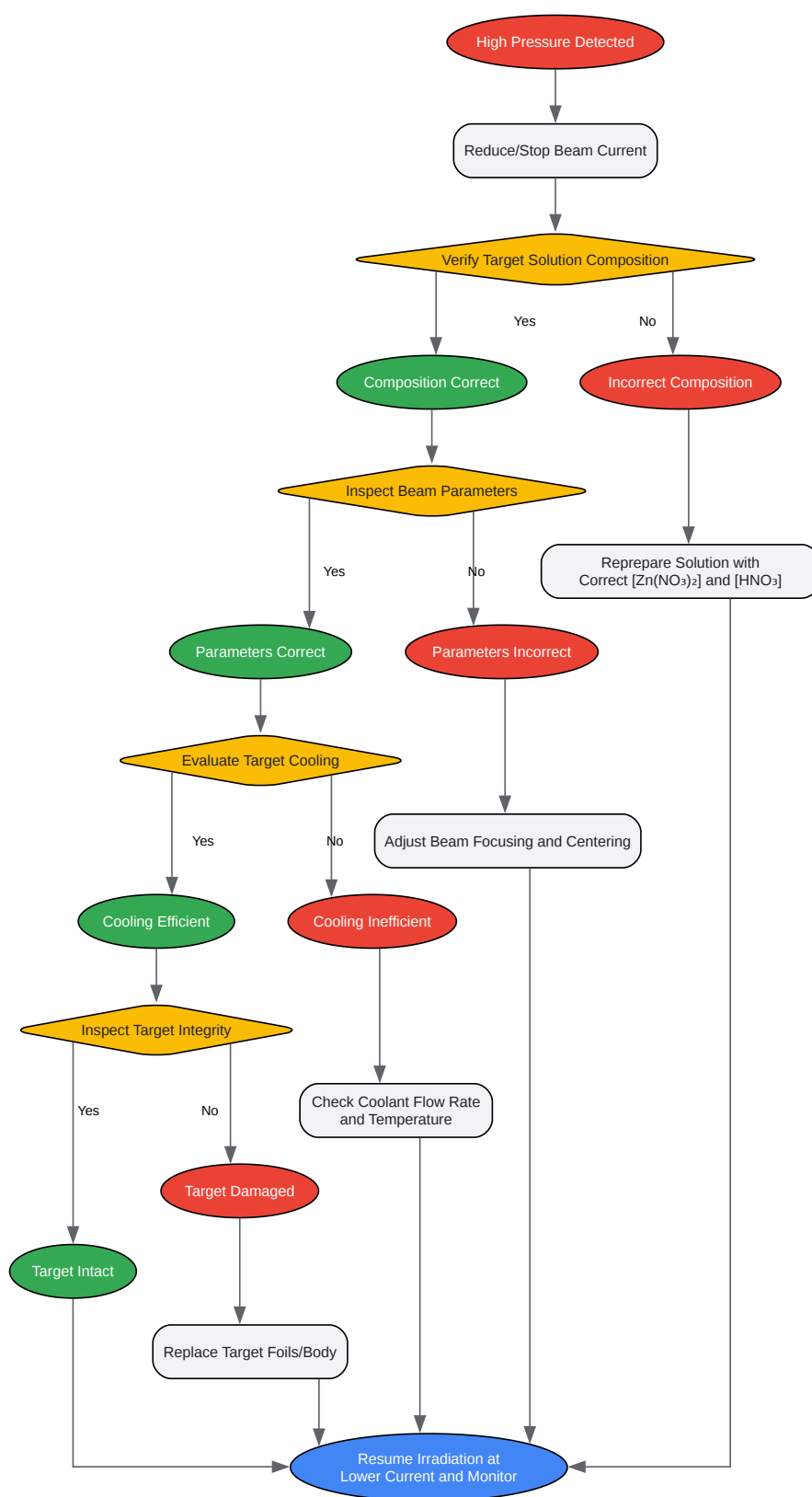
This guide provides a step-by-step approach to diagnose and resolve issues related to high-pressure readings during the irradiation of **68Zn** solutions.

Symptom: The pressure inside the liquid target is rising rapidly or exceeding the established safe limit.

Immediate Action:

- Reduce Beam Current: Immediately lower the proton beam current. If the pressure continues to rise, stop the irradiation.
- Monitor Pressure: Continuously monitor the pressure to see if it stabilizes or decreases after reducing or stopping the beam.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for high-pressure events.

### Detailed Diagnostic Steps:

- Verify Target Solution Composition:
  - Question: Are you using **[68Zn]**Zn(NO<sub>3</sub>)<sub>2</sub> in dilute nitric acid?
  - Action: Confirm that the correct zinc salt was used. The use of zinc chloride will lead to higher gas production.
  - Question: Is the nitric acid concentration appropriate for the intended beam current and duration?
  - Action: Higher beam currents and longer irradiations require a higher concentration of nitric acid to effectively suppress radiolysis.<sup>[5][6]</sup> If you have recently increased the beam current or duration, you may need to increase the nitric acid concentration.
- Inspect Beam Parameters:
  - Question: Is the beam properly centered on the target?
  - Action: A misaligned beam can cause localized heating of the target holder, reducing the efficiency of the cooling system and increasing the bulk temperature of the solution, which can accelerate gas formation. Verify the beam position.
  - Question: Is the beam current stable and at the intended level?
  - Action: Fluctuations or spikes in the beam current can lead to sudden increases in temperature and pressure.
- Evaluate Target Cooling:
  - Question: Is the target cooling system functioning optimally?
  - Action: Check the flow rate and temperature of the cooling water. Inadequate cooling will lead to an increase in the bulk temperature of the target solution, exacerbating radiolysis.
- Inspect Target Integrity:

- Question: Are the target foils intact?
- Action: After the irradiation and appropriate cooling time, visually inspect the target foils for any signs of damage, such as discoloration or deformation, which could indicate excessive heating. A compromised foil can lead to leaks and pressure instability.

## Data Presentation: Irradiation Parameters and Yields

The following tables summarize successful irradiation conditions for  $^{68}\text{Ga}$  production from liquid  $^{68}\text{Zn}$  targets as reported in the literature. These tables can serve as a reference for establishing and optimizing your own experimental parameters.

Table 1: Influence of  $[^{68}\text{Zn}]\text{Zn}(\text{NO}_3)_2$  and Nitric Acid Concentration on  $^{68}\text{Ga}$  Yield

$[^{68}\text{Zn}]\text{Zn}(\text{NO}_3)_2$ Conc. (M)	Nitric Acid Conc. (N)	Beam Current ( $\mu\text{A}$ )	Irradiation Time (min)	Decay Corrected $^{68}\text{Ga}$ Yield (GBq)	Reference
0.6	0.8	30	30	1.64	[5][6]
1.2	0.8	30	30	3.37	[5][6]
0.6	0.8	40	30	2.29	[5][6]
1.2	0.8	40	30	3.60	[5][6]
1.2	1.25-1.5	40	60	5.17	[5][6]
1.42	1.2	40	60	$9.85 \pm 2.09$	[5][6]
1.7	0.2	20	30	~0.92 (at end of separation)	

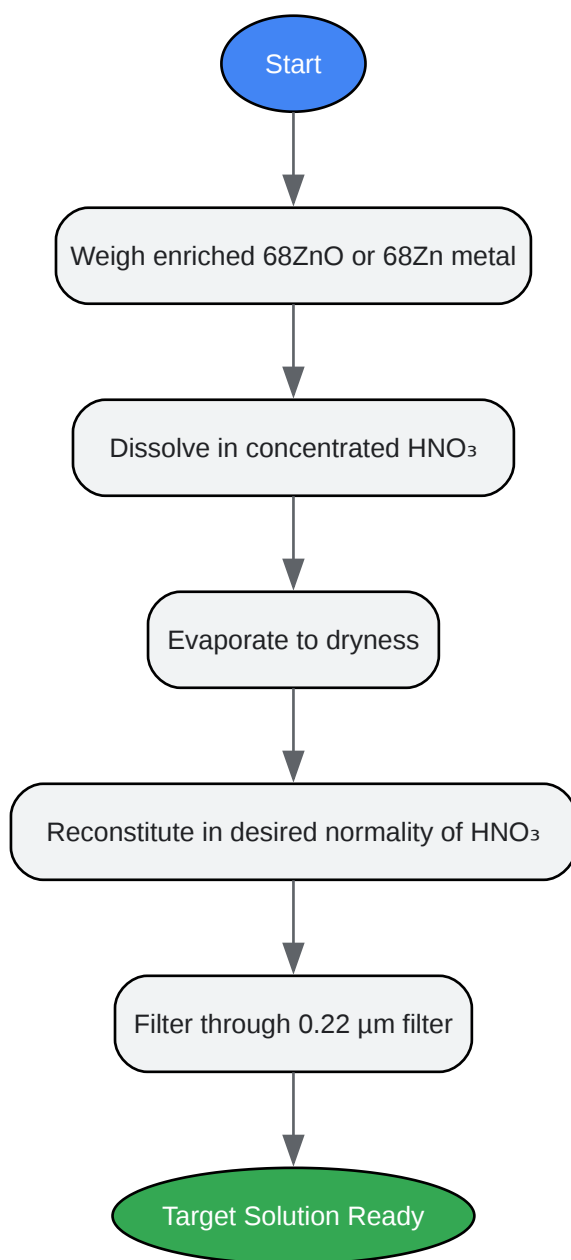
Table 2: Summary of Reported  $^{68}\text{Ga}$  Production Runs

Target Solution	Proton Energy (MeV)	Beam Current (μA)	Irradiation Time (min)	Reported <sup>68</sup> Ga Yield
1.7 M [ <sup>68</sup> Zn]Zn(NO <sub>3</sub> ) <sub>2</sub> in 0.2 N HNO <sub>3</sub>	~14	20	30	192.5 ± 11.0 MBq/μA·h (decay corrected)
[ <sup>68</sup> Zn]Zn(NO <sub>3</sub> ) <sub>2</sub> in dilute HNO <sub>3</sub>	Not specified	45	40	>6.66 GBq (180 mCi)
0.6 - 1.42 M [ <sup>68</sup> Zn]Zn(NO <sub>3</sub> ) <sub>2</sub> in 0.8 - 1.5 N HNO <sub>3</sub>	~14	30 - 50	30 - 60	Up to 9.85 ± 2.09 GBq (decay corrected)
[ <sup>68</sup> Zn]Zn(NO <sub>3</sub> ) <sub>2</sub> solution	12-14	up to 45	60	up to 9.85 GBq

## Experimental Protocols

### 1. Preparation of the <sup>68</sup>Zn Target Solution

This protocol describes the preparation of a [<sup>68</sup>Zn]Zn(NO<sub>3</sub>)<sub>2</sub> solution in dilute nitric acid.



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Caption: Workflow for preparing the  **$^{68}\text{Zn}$**  target solution.

#### Methodology:

- Dissolution: Accurately weigh the isotopically enriched  **$^{68}\text{Zn}$**  metal or  **$^{68}\text{Zn}$**  oxide and place it in a clean vessel. Add a sufficient volume of concentrated nitric acid to completely dissolve the material. Gentle heating may be applied to facilitate dissolution.



- **Evaporation:** Carefully evaporate the solution to dryness. This step is typically repeated multiple times to ensure the complete conversion of the zinc to zinc nitrate.
- **Reconstitution:** Reconstitute the dried **[<sup>68</sup>Zn]Zn(NO<sub>3</sub>)<sub>2</sub>** salt in the desired volume and concentration of dilute nitric acid (e.g., 0.2 N to 1.5 N).
- **Filtration:** Filter the final solution through a 0.22 µm syringe filter to remove any particulate matter before loading it into the liquid target.

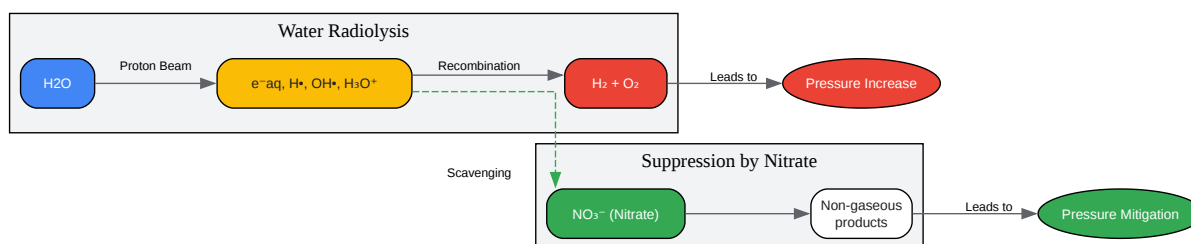
## 2. Post-Irradiation Purification of <sup>68</sup>Ga and Recovery of **<sup>68</sup>Zn**

This protocol outlines a general procedure for separating <sup>68</sup>Ga from the bulk **<sup>68</sup>Zn** target material after irradiation.

### Methodology:

- **Target Unloading:** After irradiation, remotely transfer the **<sup>68</sup>Zn** target solution from the cyclotron target to a shielded hot cell.
- **Column Trapping:** Pass the target solution through a cation-exchange column (e.g., AG-50W-X8). Both <sup>68</sup>Ga<sup>3+</sup> and **<sup>68</sup>Zn<sup>2+</sup>** will be retained on the resin.
- **Elution of <sup>68</sup>Zn:** Elute the **<sup>68</sup>Zn** from the column using a specific eluent that does not remove the <sup>68</sup>Ga. One reported method uses a solution of 0.5 N HBr in 80% acetone. Collect this fraction for **<sup>68</sup>Zn** recovery.
- **Elution of <sup>68</sup>Ga:** Elute the purified <sup>68</sup>Ga from the column using an appropriate acidic solution, such as 3 N HCl.
- **<sup>68</sup>Zn Recovery:** The collected **<sup>68</sup>Zn** fraction can be processed for reuse. This typically involves evaporating the eluent and converting the zinc back to zinc nitrate through repeated additions and evaporations of nitric acid.

### Signaling Pathway of Water Radiolysis and its Suppression:



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Caption: Radiolysis of water and its suppression by nitrate.

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